

ethyl 2-amino-5-methylthiazole-4-carboxylate

CAS 7210-76-6 properties

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Compound of Interest

Compound Name: Ethyl 2-amino-5-methylthiazole-4-carboxylate

Cat. No.: B372275

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Technical Guide: Ethyl 2-Amino-5-Methylthiazole-4-Carboxylate

CAS Number: 7210-76-6

An In-depth Profile for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 2-amino-5-methylthiazole-4-carboxylate**, a key heterocyclic building block in medicinal and agricultural chemistry. This document consolidates essential physicochemical properties, spectroscopic data, detailed experimental protocols, and safety information to support its application in research and development.

Physicochemical Properties

Ethyl 2-amino-5-methylthiazole-4-carboxylate is a white to off-white or pale cream crystalline powder. Its core structure, featuring a substituted thiazole ring, makes it a valuable intermediate for the synthesis of a wide range of biologically active compounds.

Table 1: General and Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	
Molecular Weight	186.23 g/mol	
IUPAC Name	ethyl 2-amino-4-methyl-1,3-thiazole-5-carboxylate	
Melting Point	176-180 °C	
Boiling Point	313.1 ± 22.0 °C (Predicted)	
Density	1.283 ± 0.06 g/cm ³ (Predicted)	
Solubility	Insoluble in water	
Appearance	White to off-white crystalline powder	

Table 2: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	7210-76-6	
PubChem CID	343747	
MDL Number	MFCD00123414	
SMILES	CCOC(=O)c1sc(N)nc1C	
InChIKey	WZHUPCREDVWLKC-UHFFFAOYSA-N	

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the compound's structure and purity. The following data has been reported:

- ¹H and ¹³C NMR: Nuclear Magnetic Resonance spectra are available for this compound.

- Mass Spectrometry (MS): GC-MS and MS/MS data have been documented, with a prominent peak observed at m/z 186, corresponding to the molecular ion.
- Infrared (IR) Spectroscopy: IR spectral data is available and can be used to identify the key functional groups present in the molecule.

Experimental Protocols

The synthesis of **ethyl 2-amino-5-methylthiazole-4-carboxylate** is well-established. Below are detailed methodologies for its preparation.

Synthesis via Hantzsch Thiazole Synthesis

This common method involves the reaction of an α -haloketone with a thioamide. A specific protocol is the reaction of ethyl 2-chloro-3-oxobutanoate with thiourea.

Protocol:

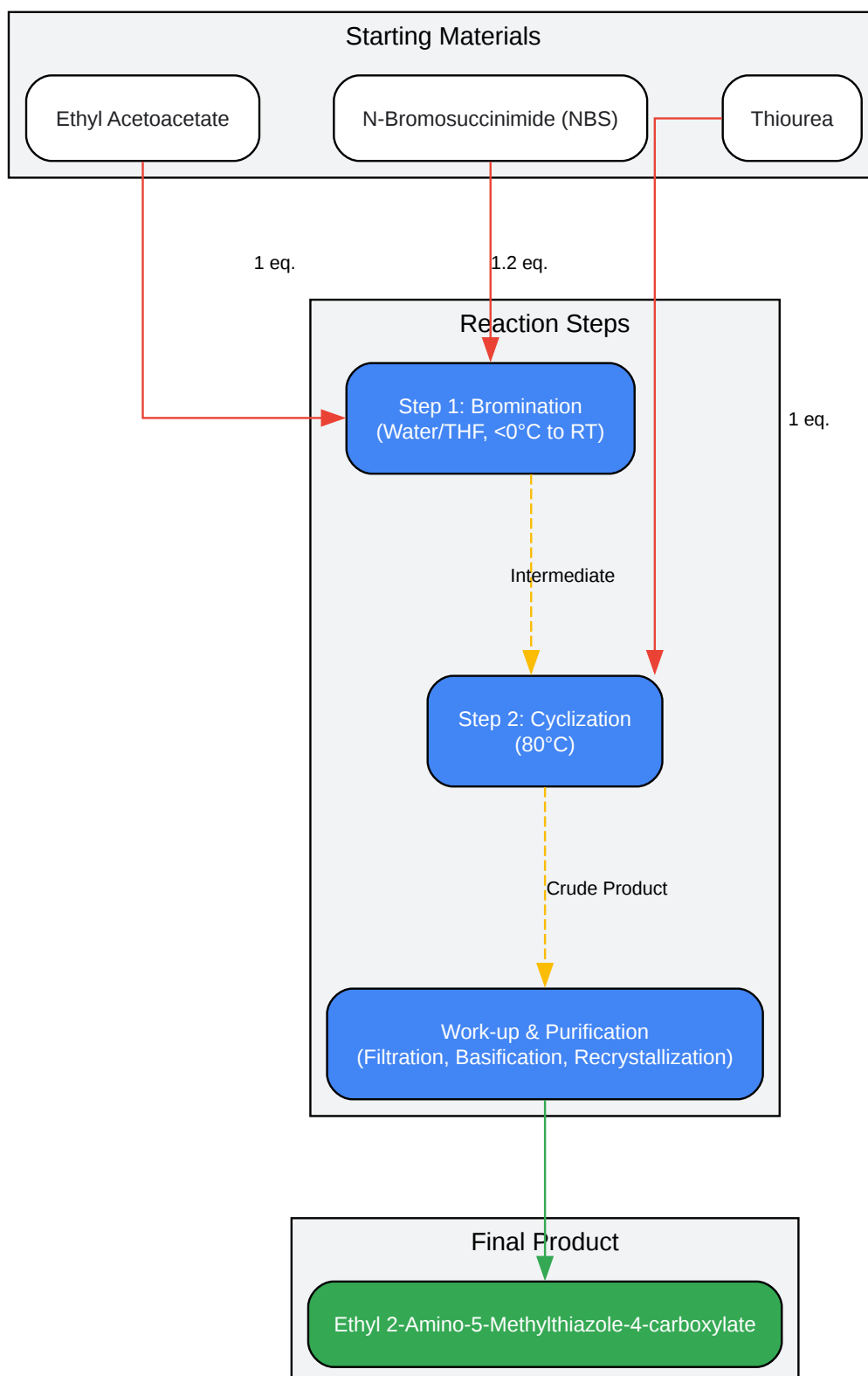
- Dissolve ethyl 2-chloro-3-oxobutanoate (1 eq.) in ethanol (approx. 5 mL per gram of starting material).
- Add thiourea (1.1 eq.) to the solution at room temperature (25 °C).
- Heat the reaction mixture to reflux and maintain for 3 hours.
- Monitor the reaction to completion using thin-layer chromatography (TLC).
- Upon completion, slowly cool the mixture to room temperature while stirring to induce precipitation.
- Collect the resulting white solid product by filtration using a Büchner funnel.
- Dry the collected solid under vacuum to yield the final product, ethyl 2-amino-4-methylthiazole-5-carboxylate.

One-Pot Synthesis from Ethyl Acetoacetate

A more streamlined, one-pot synthesis has been developed, offering higher efficiency.

Protocol:

- Prepare a mixture of ethyl acetoacetate (1 eq.) in a solvent system of water and tetrahydrofuran (THF).
- Cool the mixture to below 0 °C in an ice bath.
- Add N-bromosuccinimide (NBS) (1.2 eq.) portion-wise to the cooled mixture.
- Allow the reaction to stir at room temperature for 2 hours. Monitor the disappearance of the starting material by TLC.
- Once the first step is complete, add thiourea (1 eq.) to the reaction mixture.
- Heat the mixture to 80 °C for 2 hours.
- After cooling to room temperature, filter the mixture to remove any insoluble substances.
- To the filtrate, add aqueous ammonia ($\text{NH}_3 \cdot \text{H}_2\text{O}$) to precipitate the product.
- Stir the resulting suspension at room temperature for 10 minutes.
- Collect the yellow flocculent precipitate by filtration.
- Wash the filter cake thoroughly with water and recrystallize from ethyl acetate to obtain the pure product.



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Caption: One-Pot Synthesis Workflow.

Biological Activity and Applications

Ethyl 2-amino-5-methylthiazole-4-carboxylate is a versatile precursor for the synthesis of compounds with a wide array of biological activities. Its derivatives have been investigated for various therapeutic applications.

- **Antimicrobial Agents:** The thiazole nucleus is a core component of many antimicrobial drugs. Derivatives of this compound have shown potential as antibacterial and antifungal agents. For instance, Schiff bases synthesized from this molecule have demonstrated significant antibacterial and antifungal properties.
- **Anticancer Research:** This compound serves as a scaffold for the development of novel anticancer agents. Studies have shown that its derivatives can exhibit cytotoxic effects against various cancer cell lines. It is a key intermediate in the synthesis of some kinase inhibitors and other antineoplastic compounds.
- **Anti-inflammatory and Other Activities:** The 2-aminothiazole moiety is present in various compounds with anti-inflammatory, antihypertensive, and antiallergic properties. This makes the title compound a valuable starting material for exploring new therapies in these areas.
- **Agrochemicals:** Beyond pharmaceuticals, it is used in the development of agrochemicals, including fungicides and herbicides, to protect crops and enhance agricultural productivity.

As this compound is primarily a synthetic intermediate, it is not directly involved in biological signaling pathways. Instead, it provides the structural foundation for more complex molecules that are designed to interact with specific biological targets such as enzymes or receptors.

Safety and Handling

Appropriate safety precautions must be taken when handling **ethyl 2-amino-5-methylthiazole-4-carboxylate**.

Table 3: Hazard Information

Hazard Category	GHS Classification
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling Recommendations:

- Use in a well-ventilated area, preferably in a fume hood.
- Avoid formation of dust and aerosols.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- In case of contact with eyes or skin, rinse immediately with plenty of water and seek medical advice.
- Store in a tightly closed container in a cool, dry place.
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